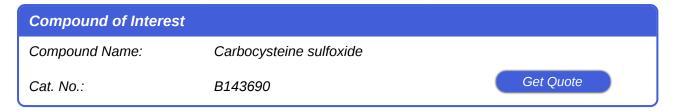


An In-depth Technical Guide to the Physicochemical Properties of Carbocysteine Sulfoxide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Carbocysteine sulfoxide, with the CAS number 5439-87-2, is a primary metabolite of the mucolytic agent Carbocysteine.[1][2][3] As an impurity and metabolite of a widely used pharmaceutical agent, understanding its physicochemical properties is crucial for drug development, quality control, and metabolism studies. This guide provides a comprehensive overview of the known physicochemical characteristics of carbocysteine sulfoxide, detailed experimental protocols for its synthesis and analysis, and visualizations of its metabolic context.

Chemical and Physical Properties

The fundamental chemical and physical properties of **carbocysteine sulfoxide** are summarized below. These properties are essential for its handling, formulation, and analytical characterization.

Chemical Identifiers



Identifier	Value	Reference
CAS Number	5439-87-2	[1][2][3][4][5][6][7][8]
Molecular Formula	C5H9NO5S	[1][3][4][5][6][9]
Molecular Weight	195.19 g/mol	[1][3][5][6]
IUPAC Name	2-amino-3- (carboxymethylsulfinyl)propano ic acid	[9]
SMILES	C(C(C(=O)O)N)S(=O)CC(=O) O	[6][9][10]
InChI	InChI=1S/C5H9NO5S/c6- 3(5(9)10)1-12(11)2- 4(7)8/h3H,1-2,6H2,(H,7,8) (H,9,10)	[9][10]
InChIKey	DUGSIUCROZRSMS- UHFFFAOYSA-N	[9][10]

Physicochemical Data



Property	Value	Reference
Melting Point	151 - 154°C	[1][3]
Boiling Point (Predicted)	582.8 ± 50.0 °C	[1][3]
Density (Predicted)	1.714 ± 0.06 g/cm ³	[1][3]
pKa (Predicted)	1.84 ± 0.10	[1][3]
logP (Predicted)	-4.6	[9][10]
Solubility	Slightly soluble in aqueous acid and water (with heating). [1][3] Soluble in methanol.[4]	
Appearance	White to Off-White Solid	[1][3]
Storage	2-8 °C, in a well-closed container.	[4][6][8]

Experimental Protocols Synthesis of Carbocysteine Sulfoxide

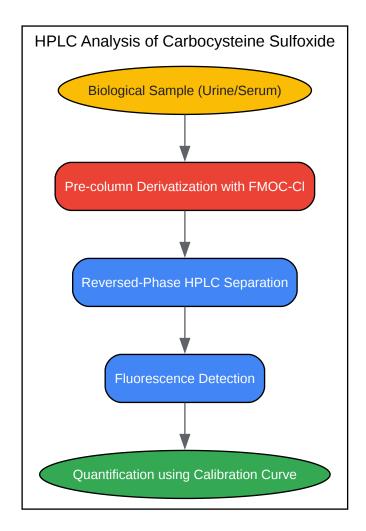
A common method for the synthesis of sulfoxides from their corresponding sulfides is oxidation. Based on the synthesis of a similar compound, S-(2-carboxyethyl)-l-cysteine sulfoxide, a likely protocol for **carbocysteine sulfoxide** is as follows:

- Dissolution: Dissolve Carbocysteine (S-carboxymethyl-L-cysteine) in an aqueous solution of sodium bicarbonate at a 1:1 molar ratio.
- Cooling: Chill the resulting solution to approximately 4°C in an ice bath.
- Oxidation: Slowly add a chilled solution of 30% hydrogen peroxide to the carbocysteine solution.
- Reaction: Stir the mixture at 4°C for several days. The progression of the reaction can be
 monitored using a suitable chromatographic technique, such as thin-layer chromatography
 (TLC) or high-performance liquid chromatography (HPLC), to observe the disappearance of
 the starting material and the appearance of the product.

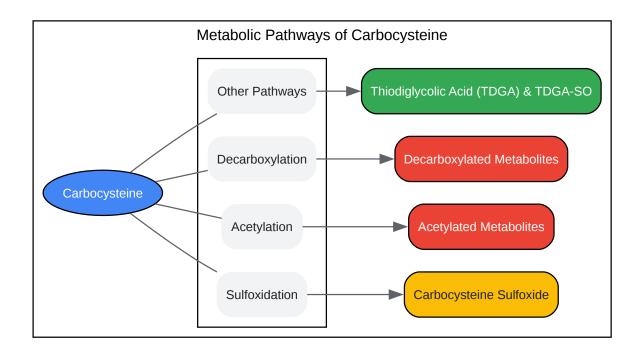


- Precipitation: After the reaction is complete, carefully acidify the solution with cold 5N HCl to precipitate the **carbocysteine sulfoxide**.
- Purification: The crude product can be purified by recrystallization from water.[11]









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